

Application Notes and Protocols for 3-(2-Aminoethyl)-1-Boc-piperidine

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Compound of Interest

Compound Name: 3-(2-Aminoethyl)-1-Boc-piperidine

CAS No.: 259180-77-3

Cat. No.: B1277336

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2-Aminoethyl)-1-Boc-piperidine is a versatile bifunctional chemical intermediate of significant interest in medicinal chemistry and drug discovery. Its structure, featuring a Boc-protected piperidine nitrogen and a primary aminoethyl side chain, makes it an ideal building block for introducing a piperidine motif into a target molecule. The piperidine ring is a prevalent scaffold in numerous clinically approved drugs and biologically active compounds, valued for its ability to impart favorable pharmacokinetic properties such as improved solubility, metabolic stability, and oral bioavailability.^{[1][2]} The Boc protecting group allows for selective reaction at the primary amine, which can be subsequently deprotected to enable further functionalization of the piperidine nitrogen. This intermediate is particularly valuable in the synthesis of enzyme inhibitors and receptor ligands.

Key Applications

The primary applications of **3-(2-Aminoethyl)-1-Boc-piperidine** lie in its use as a scaffold for the synthesis of various therapeutic agents. Notable examples include its role in the

development of:

- Dipeptidyl Peptidase-4 (DPP-4) Inhibitors: As a key structural component for creating novel DPP-4 inhibitors for the management of type 2 diabetes.[3][4][5] The piperidine moiety can be crucial for achieving the desired stereochemistry and functionalization for effective binding to the enzyme's active site.[6]
- Poly(ADP-ribose) polymerase (PARP) Inhibitors: Utilized in the synthesis of PARP-1 inhibitors, which are a class of anticancer drugs.[2][7]
- Sigma-1 (σ 1) Receptor Ligands: Employed in the preparation of σ 1 receptor ligands, which have shown potential in treating various central nervous system disorders and have demonstrated antiproliferative properties.[8][9][10]
- Kinase Inhibitors: The piperidine scaffold is a common feature in many kinase inhibitors, and this intermediate can be used to synthesize novel compounds targeting various kinases.[11]

Chemical Properties

Property	Value
Molecular Formula	C ₁₂ H ₂₄ N ₂ O ₂
Molecular Weight	228.33 g/mol
Appearance	Colorless to pale yellow oil
Solubility	Soluble in most organic solvents (e.g., DCM, THF, MeOH)

Experimental Protocols

The following protocols are representative methods for the key transformations involving **3-(2-Aminoethyl)-1-Boc-piperidine**. Researchers should optimize these conditions for their specific substrates.

Protocol 1: Amide Coupling with a Carboxylic Acid

This protocol describes a standard procedure for coupling the primary amine of **3-(2-Aminoethyl)-1-Boc-piperidine** with a carboxylic acid using common coupling reagents.

Reaction Scheme:

Materials:

- **3-(2-Aminoethyl)-1-Boc-piperidine**
- Carboxylic acid of interest
- Coupling reagent (e.g., HATU, HBTU, EDC/HOBt)
- Anhydrous solvent (e.g., DMF, DCM)
- Tertiary base (e.g., DIPEA, Et₃N)

Procedure (using HATU):

- Dissolve the carboxylic acid (1.0 eq) in anhydrous DMF.
- Add HATU (1.1 eq) and DIPEA (2.0 eq) to the solution.
- Stir the mixture at room temperature for 15-20 minutes to pre-activate the carboxylic acid.
- Add a solution of **3-(2-Aminoethyl)-1-Boc-piperidine** (1.05 eq) in anhydrous DMF to the reaction mixture.
- Stir the reaction at room temperature for 2-12 hours, monitoring the progress by TLC or LC-MS.
- Upon completion, quench the reaction with water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the organic layer sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography.

Quantitative Data (Representative):

The following table provides representative yields for amide coupling reactions with various amines and carboxylic acids using different coupling agents. These are intended to serve as a general guide.

Amine	Carboxylic Acid	Coupling Reagent	Base	Solvent	Yield (%)
Boc-piperidine-4-amine	Boc-proline	EDC/HOBt/D MAP	DIPEA	CH ₃ CN	91[12]
4-Chloroaniline	Boc-glycine	HATU	DIPEA	DMF	85[13]
Aniline	Benzoic Acid	EDC/DMAP/HOBt	DIPEA	CH ₃ CN	88[12]

Protocol 2: Boc Deprotection

This protocol outlines the removal of the Boc protecting group to liberate the piperidine nitrogen for further functionalization.

Reaction Scheme:

Materials:

- Boc-protected piperidine derivative
- Acidic solution (e.g., 4M HCl in dioxane, TFA in DCM)
- Anhydrous solvent (e.g., Dichloromethane, Ethyl Acetate)

Procedure (using TFA in DCM):

- Dissolve the Boc-protected piperidine derivative (1.0 eq) in anhydrous DCM.

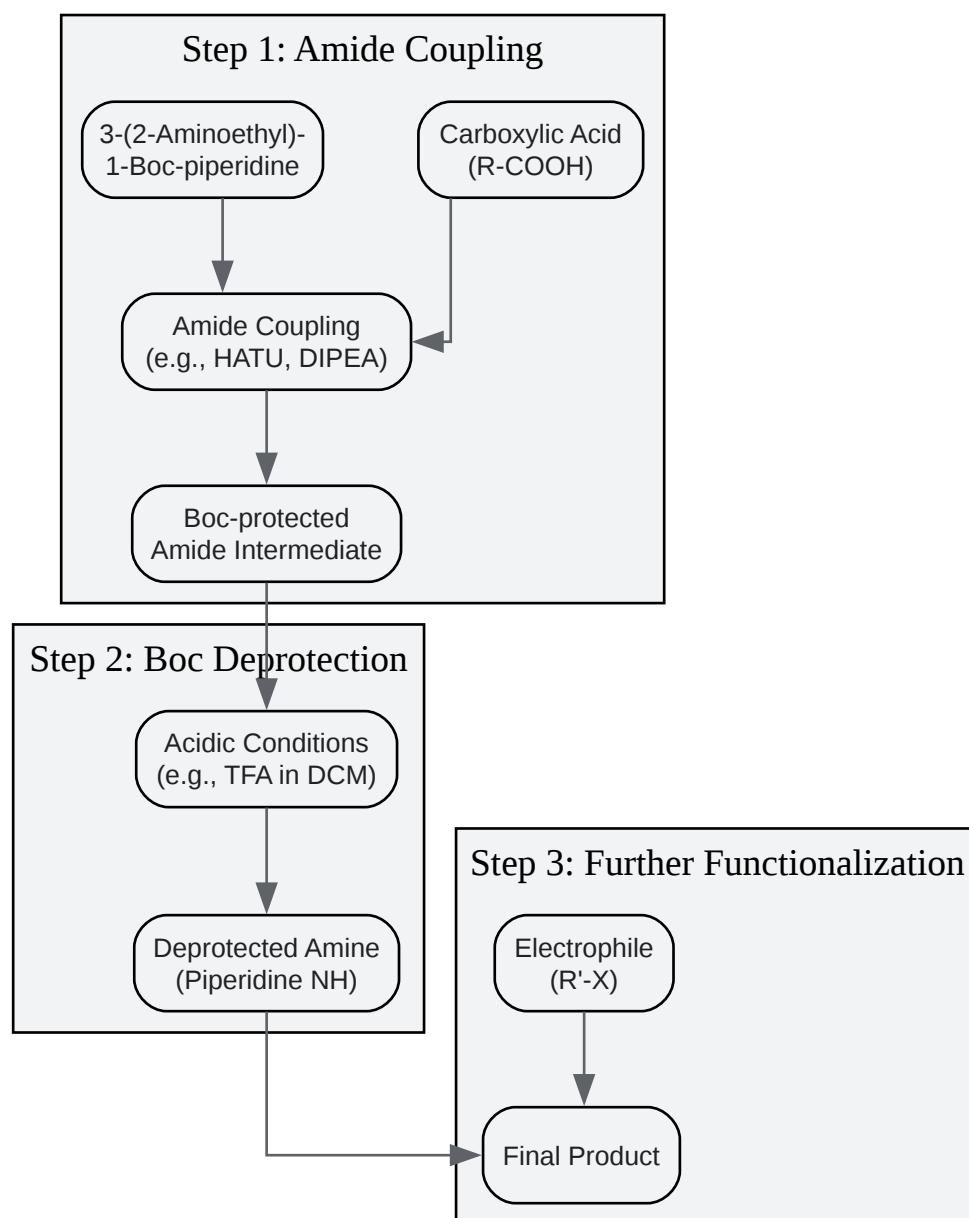
- Add trifluoroacetic acid (TFA) (10-20 eq) dropwise at 0 °C.
- Allow the reaction to warm to room temperature and stir for 1-4 hours. Monitor the reaction by TLC or LC-MS.
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Dissolve the residue in a minimal amount of DCM and add diethyl ether to precipitate the TFA salt of the deprotected amine.
- Filter the solid and wash with cold diethyl ether.
- To obtain the free amine, dissolve the salt in water and basify with a suitable base (e.g., NaHCO₃, NaOH) to pH > 10, then extract with an organic solvent.

Quantitative Data (Representative):

Substrate	Deprotection Agent	Solvent	Time (h)	Temperature (°C)	Yield (%)
N-Boc-aniline	Water	Water	0.2	100	97 ^[14]
N-Boc linear sulfamides	Heteropolyacid (10%)	CH ₂ Cl ₂	< 0.5	RT	92-95
Boc-protected piperazine	6N HCl	Water/Ether	Not specified	Not specified	High

Visualizations

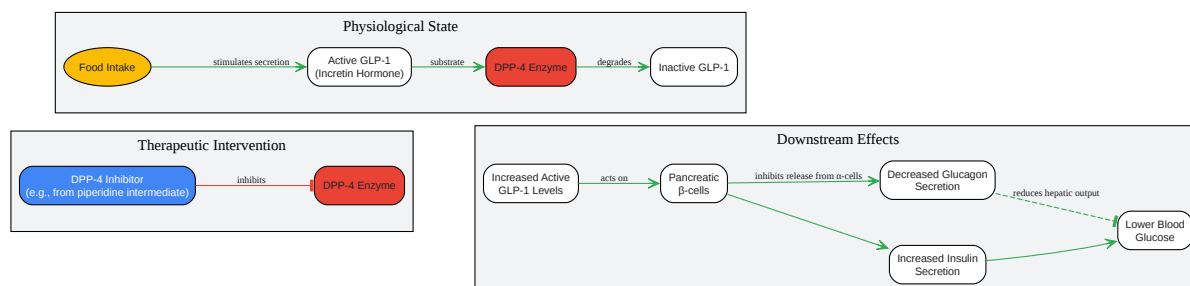
Experimental Workflow: Synthesis of a Piperidine-based Therapeutic Agent



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Caption: A general workflow for the synthesis of a therapeutic agent.

Signaling Pathway: Mechanism of DPP-4 Inhibition



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Caption: The DPP-4/GLP-1 signaling pathway.

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